

lactamide synthesis pathways and mechanisms

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Compound Focus: Lactamide

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Chemical Properties of Lactamide

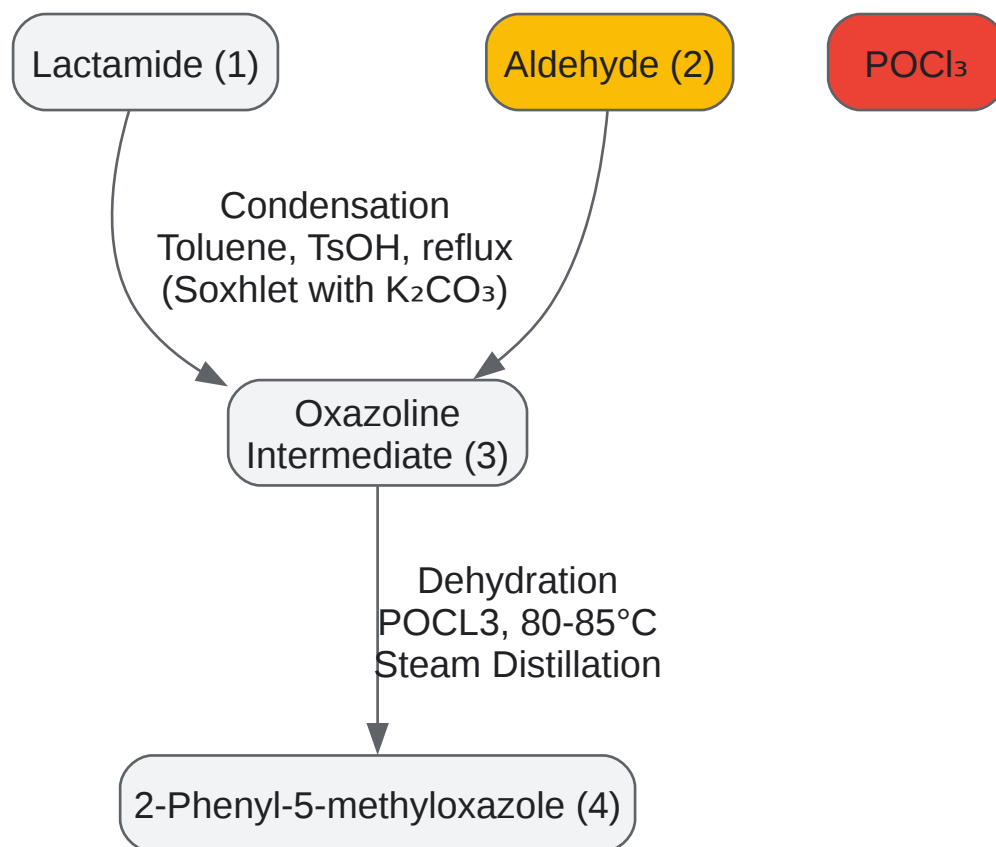
The table below summarizes the basic identifiers and physical properties of **lactamide** based on the search results.

Property	Description
IUPAC Name	2-Hydroxypropanamide [1] [2]
Other Names	2-Hydroxypropionamide; Lactic acid amide; α -Hydroxypropionamide [1] [2]
Molecular Formula	$C_3H_7NO_2$ [1] [2]
Average Mass	89.094 g·mol ⁻¹ [2]
Melting Point	73 to 76 °C (163 to 169 °F; 346 to 349 K) [1]
Chemical Structure	An amide derived from lactic acid [1]

Synthesis Pathway and Detailed Experimental Protocol

One relevant synthesis method is the **Fischer Oxazole Synthesis**, where **lactamide** serves as a starting material. The following diagram illustrates the two-stage workflow from **lactamide** to the final oxazole

product.



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*Synthesis workflow for oxazole from **lactamide***

Stage 1: Formation of the Oxazoline Intermediate (3) [3]

- **Reagents:** **Lactamide** (1, 5 g, 56 mmol), Benzaldehyde (2, 8 g, 60 mmol), p-Toluenesulfonic acid (TsOH, 0.15 g) as a catalyst.
- **Solvent:** Toluene.
- **Special Apparatus:** A Soxhlet extractor with anhydrous potassium carbonate (K₂CO₃) in the thimble is used. This setup is crucial for continuously removing the water produced in the reaction, driving the equilibrium towards product formation.
- **Reaction Conditions:** The mixture is refluxed for 12-14 hours.

- **Work-up & Isolation:** After reflux, the reaction mixture is allowed to cool, and the intermediate (3) precipitates out. It is collected by filtration.
- **Yield & Purity:** The yield is nearly quantitative (4 g, 100%). The crude product has a melting point of 122-125°C, which sharpens to 129-130°C after recrystallization from water.

Stage 2: Dehydration to 2-Phenyl-5-methyloxazole (4) [3]

- **Reagent:** Phosphorus oxychloride (POCl₃, 15 mL).
- **Reaction Conditions:** The intermediate (3, 2 g, 11.3 mmol) is heated in POCl₃ at 80-85°C for 15 minutes.
- **Work-up & Isolation:**
 - The excess POCl₃ is removed under reduced pressure (distilled *in vacuo*).
 - The residue is subjected to steam distillation. The desired oxazole product is carried over with the steam.
 - The distillate is extracted with an organic solvent like diethyl ether.
 - The ether extract is evaporated to afford the final product.
- **Yield:** 0.5 g (29%).
- **Property:** The final product, 2-Phenyl-5-methyloxazole, is reported to have a melting point of 245°C.

Other Contexts for Lactamide Synthesis

The search results also indicate other contexts in which **lactamide** is synthesized or used, though with less specific mechanistic detail:

- **Ammonolysis of a Lactone:** One source describes a reaction where a lactone is opened by ammonia to form an unstable hydroxyamide intermediate, which then undergoes an intramolecular rearrangement to ultimately produce **lactamide** and another amide [3]. A kinetic study determined the rate constants for this process [3].
- **Upcycling of Polylactic Acid (PLA):** A recent green chemistry publication reports a mechanochemical method for upcycling PLA into valuable chemicals, including "various substituted esters and **lactamides**" [4]. This suggests a modern, sustainable synthesis route, though specific experimental details for **lactamide** are not provided.
- **Use of N,N-Dimethyl Lactamide:** This compound, a derivative of **lactamide**, is identified as a "nontoxic and label-free" green solvent used in the fabrication of advanced materials [5]. This highlights an industrial application beyond synthesis.

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